

Myristoylcarnitine: A Comparative Analysis of its Levels in Health and Disease

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Compound of Interest

Compound Name: Myristoylcarnitine

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Myristoylcarnitine, a long-chain acylcarnitine, is emerging as a significant biomarker in the study of various metabolic disorders. Its role in cellular energy metabolism, specifically in the transport of long-chain fatty acids into the mitochondria for β -oxidation, positions it as a key indicator of mitochondrial function. Alterations in its circulating levels have been observed in several pathological conditions, offering potential insights into disease mechanisms and therapeutic targets. This guide provides a comparative analysis of **Myristoylcarnitine** levels in healthy individuals versus those in diseased states, supported by experimental data and detailed methodologies.

Quantitative Data Summary

The following table summarizes the plasma concentrations of **Myristoylcarnitine** in healthy individuals and patients with Chronic Fatigue Syndrome and End-Stage Renal Disease.

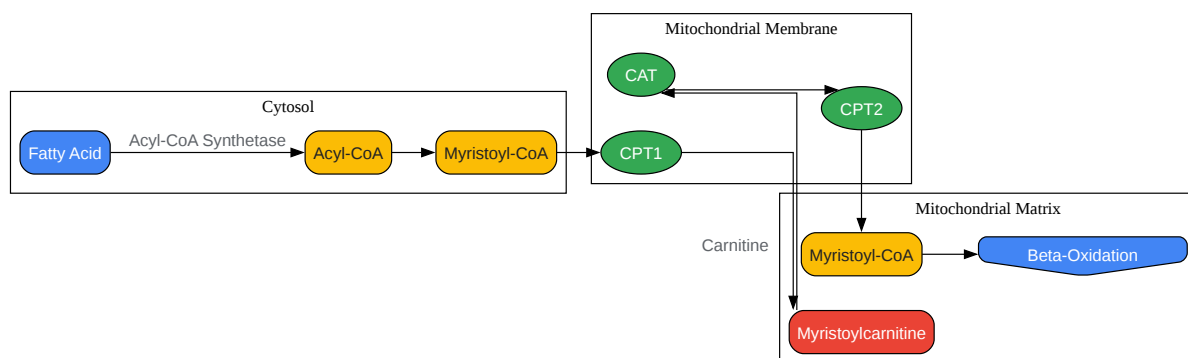
| Condition | Analyte | Mean Concentration (μM) | Standard Deviation (μM) | Notes |
|--|---------------------------|-------------------------|-------------------------|---|
| Healthy Controls | Long-Chain Acylcarnitines | 1.73 | 0.15 | This value represents the total long-chain acylcarnitine pool, including Myristoylcarnitine. [1] |
| Chronic Fatigue Syndrome (Males) | Acylcarnitines | 9.3 | 3.7 | Compared to healthy male controls with a mean of 13.4 ± 4.6 μM. This represents total acylcarnitines. [2] |
| Chronic Fatigue Syndrome (Females) | Acylcarnitines | 8.9 | 7.0 | Compared to healthy female controls with a mean of 15.5 ± 4.4 μM. This represents total acylcarnitines. [2] |
| End-Stage Renal Disease (Pre-dialysis) | L-Carnitine | 19.5 | 5.6 | While not specific to Myristoylcarnitine, this indicates a general disturbance in carnitine homeostasis. [3] |

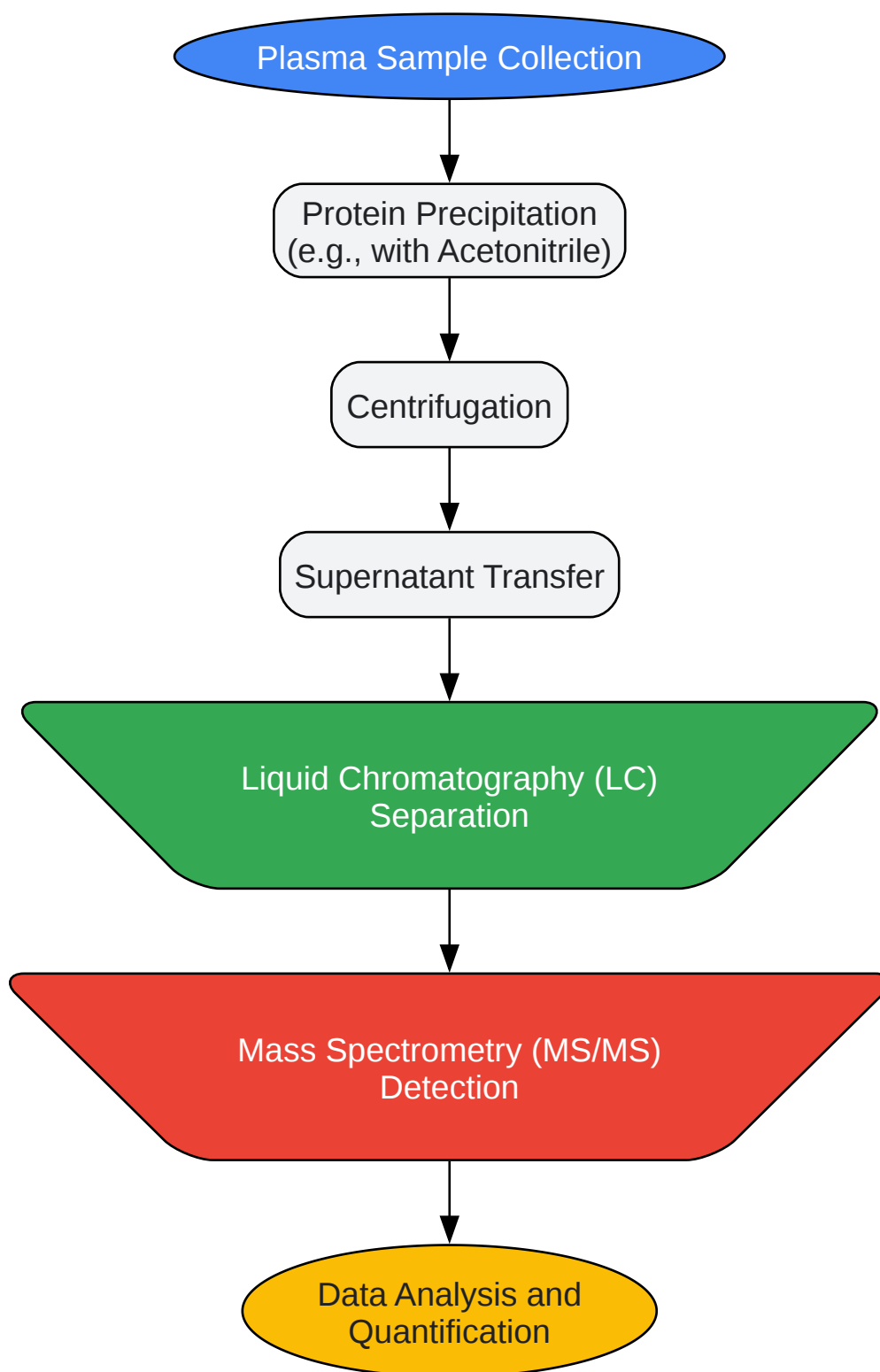
| | | | | |
|---|------------------------------|-----------|---|---|
| End-Stage Renal Disease (on Hemodialysis) | Nonacetylated Acylcarnitines | Increased | - | Levels of nonacetylated acylcarnitines, which include Myristoylcarnitine, are noted to increase with the duration of hemodialysis. [4] [5] |
|---|------------------------------|-----------|---|---|

Note: Data specifically isolating **Myristoylcarnitine** concentrations across these conditions is limited in the reviewed literature. The provided data pertains to broader categories of acylcarnitines. Further targeted metabolomic studies are required to establish the precise concentration ranges of **Myristoylcarnitine** in these specific disease states.

Signaling Pathways and Experimental Workflows

To understand the significance of **Myristoylcarnitine** levels, it is crucial to visualize its role in metabolic pathways and the methods used for its quantification.





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